

"Handling and safety precautions for Iodomethyl methyl ether"

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Compound of Interest

Compound Name: Iodomethyl methyl ether

Cat. No.: B079887

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Technical Support Center: Iodomethyl Methyl Ether

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **Iodomethyl methyl ether**.

Frequently Asked Questions (FAQs)

Q1: What is **Iodomethyl methyl ether** and what is its primary application in research?

Iodomethyl methyl ether ($\text{CH}_3\text{OCH}_2\text{I}$) is a haloether primarily used as a potent methoxymethylating agent in organic synthesis. It readily reacts with nucleophiles such as alcohols, amines, and thiols to introduce the methoxymethyl (MOM) protecting group. This protecting group is valuable in multi-step syntheses as it is stable under various conditions but can be removed under specific acidic conditions.

Q2: What are the main hazards associated with **Iodomethyl methyl ether**?

Iodomethyl methyl ether is a hazardous substance that requires careful handling. The primary hazards include:

- **High Flammability:** It is a flammable liquid and vapor.
- **Toxicity:** It is toxic if swallowed, in contact with skin, or if inhaled.

- Corrosivity: It causes severe skin burns and eye damage.
- Suspected Carcinogen: It is suspected of causing cancer.

Q3: What are the proper storage conditions for **Iodomethyl methyl ether**?

To ensure stability and safety, **Iodomethyl methyl ether** should be stored in a cool, dry, well-ventilated area, away from heat, sparks, and open flames. It is recommended to store it under an inert atmosphere (e.g., nitrogen or argon) and protected from light. The recommended storage temperature is typically between 2-8°C. The container should be kept tightly closed.

Q4: What personal protective equipment (PPE) is required when handling **Iodomethyl methyl ether**?

Appropriate PPE is crucial to minimize exposure. This includes:

- Eye/Face Protection: Chemical safety goggles and a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.
- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used, especially when working outside of a fume hood or when vapors/aerosols may be generated.

Q5: How should I properly dispose of **Iodomethyl methyl ether** waste?

Iodomethyl methyl ether waste is considered hazardous and must be disposed of according to local, state, and federal regulations. Collect the waste in a designated, properly labeled, and sealed container. Do not dispose of it down the drain. Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

Troubleshooting Guides for Experiments

This section addresses common issues encountered during nucleophilic substitution reactions involving **Iodomethyl methyl ether**.

Issue	Potential Cause	Troubleshooting Steps
Low or No Product Yield	Degraded Starting Material	Check the purity of Iodomethyl methyl ether before use, as it can degrade over time, especially when exposed to light and heat. If degradation is suspected, consider purifying it or using a fresh batch. [1]
Poor Nucleophilicity	The chosen nucleophile may not be strong enough. Consider using a stronger nucleophile or adding a non-nucleophilic base (e.g., diisopropylethylamine - DIPEA) to deprotonate the nucleophile and increase its reactivity. [1]	
Inappropriate Solvent	Protic solvents can solvate the nucleophile, reducing its reactivity. Use a polar aprotic solvent such as dimethylformamide (DMF) or acetonitrile (ACN) to enhance the reaction rate. [1]	
Insufficient Reaction Time or Temperature	Monitor the reaction progress using thin-layer chromatography (TLC). If the reaction is sluggish, a moderate increase in temperature may be necessary. However, be cautious of potential side reactions at higher temperatures. [1]	
Formation of Multiple Products	Over-alkylation of Nucleophile	This is common with primary amines, which can undergo

double alkylation. To minimize this, use a slight excess of the amine nucleophile relative to the Iodomethyl methyl ether.^[1]

Elimination Reactions	Strongly basic nucleophiles can promote elimination reactions. If possible, use a less basic nucleophile or maintain a lower reaction temperature, as substitution is generally favored at lower temperatures. ^[1]
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Reaction Mixture Turns Dark	Decomposition of Reagent	The formation of dark-colored impurities is often due to the release of iodine (I ₂) upon decomposition of the Iodomethyl methyl ether. ^[2] Minimize exposure to light and heat during the reaction and work-up. ^[2]
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Quantitative Data Summary

The following tables provide a summary of key quantitative data for **Iodomethyl methyl ether**.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂ H ₅ IO
Molecular Weight	171.96 g/mol
Density	2.03 g/mL at 25 °C
Boiling Point	39 °C at 20 mmHg
Refractive Index	n ₂₀ /D 1.546
Solubility	Soluble in organic solvents

Safety and Hazard Data

Parameter	Value
Flash Point	22 °C (71.6 °F) - closed cup
Hazard Classifications	Flammable Liquid 2, Acute Toxicity 3 (Oral, Dermal, Inhalation), Skin Corrosion 1B, Carcinogenicity 2, Eye Damage 1
Signal Word	Danger

Experimental Protocols

Methoxymethylation of a Primary Alcohol

This protocol describes a general procedure for the protection of a primary alcohol using **Iodomethyl methyl ether**.

Materials:

- Primary alcohol
- Iodomethyl methyl ether**
- Diisopropylethylamine (DIPEA)

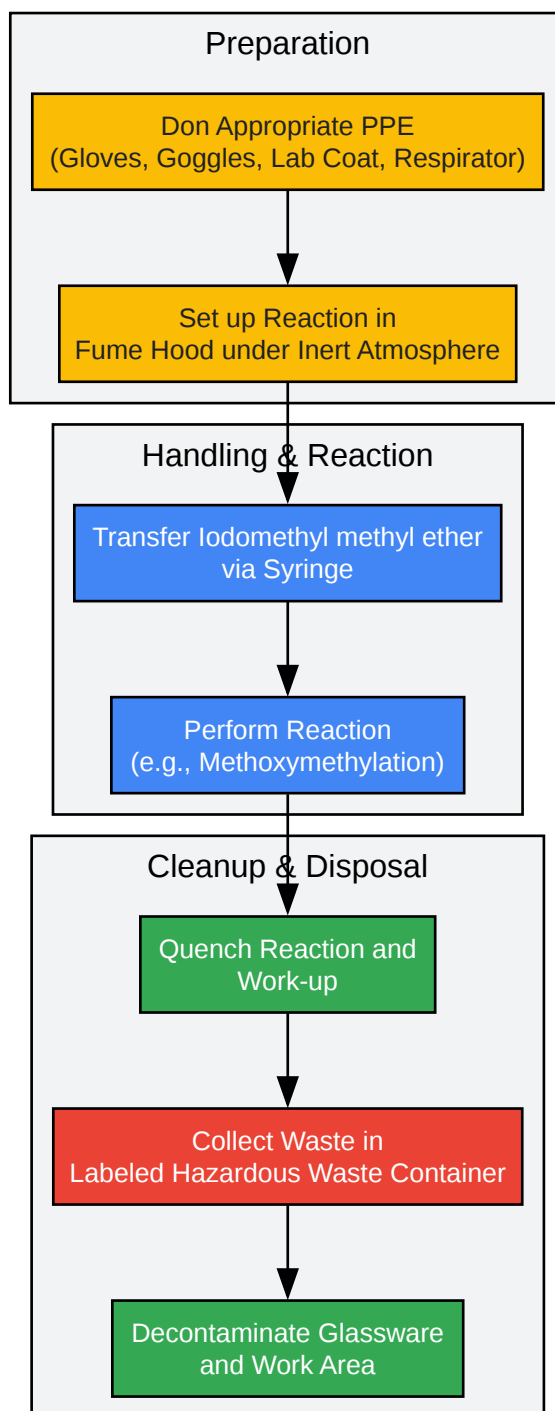
- Anhydrous polar aprotic solvent (e.g., DMF or ACN)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Round-bottom flask
- Magnetic stirrer
- Inert atmosphere setup (e.g., nitrogen or argon)
- Syringes

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve the primary alcohol in the anhydrous solvent.
- Add diisopropylethylamine (DIPEA) (typically 1.5 equivalents) to the solution.
- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly add **Iodomethyl methyl ether** (typically 1.2 equivalents) to the stirred solution.
- Allow the reaction to warm to room temperature and stir until the starting material is consumed, as monitored by TLC.
- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography.

Visualizations

Logical Workflow for Handling Iodomethyl Methyl Ether



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Caption: Workflow for the safe handling of **Iodomethyl methyl ether**.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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